

An In-depth Technical Guide to the Safe Handling of 2-Methylpyrrolidine

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Compound of Interest

Compound Name: 2-Methylpyrrolidine

Cat. No.: B1204830

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Methylpyrrolidine** (CAS No. 765-38-8), a critical reagent in various research and development applications. Adherence to these guidelines is essential to ensure a safe laboratory environment and minimize risks associated with the use of this chemical.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **2-Methylpyrrolidine** is fundamental to its safe handling. This data is crucial for designing appropriate storage, handling, and emergency response procedures.

Property	Value	Citation(s)
Molecular Formula	C ₅ H ₁₁ N	[1][2]
Molecular Weight	85.15 g/mol	[2][3]
Appearance	Colorless to light yellow liquid	[4]
Boiling Point	97-99 °C at 744 mmHg	[2]
Density	0.834 g/mL at 25 °C	[2]
Flash Point	3 °C (37.4 °F) - closed cup	[5]
Vapor Pressure	37.1 ± 0.2 mmHg at 25°C	[1]
Water Solubility	Soluble	[1]
Refractive Index	n ₂₀ /D 1.437	

Hazard Identification and GHS Classification

2-Methylpyrrolidine is classified as a hazardous substance. The following table summarizes its GHS classification, which informs the necessary precautionary measures.

Hazard Class	Category	Hazard Statement	Citation(s)
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor	[3][5]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[3][5]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	[3][5]
Serious Eye Damage/Eye Irritation	Category 1	H314: Causes severe skin burns and eye damage	[5]

Signal Word: Danger[3][5]

Hazard Pictograms:

- Flame (GHS02)[5]
- Corrosion (GHS05)[5]
- Exclamation Mark (GHS07)[5]

Experimental Protocols: Safe Handling and Storage

Strict adherence to established protocols is paramount when working with **2-Methylpyrrolidine**. The following sections detail the necessary procedures for safe handling, storage, and disposal.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[1][6]
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[1][6]
- Use process enclosures or local exhaust ventilation to control airborne levels of the substance.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.

PPE Type	Specification	Citation(s)
Eye/Face Protection	Chemical splash goggles or a face shield.	[1]
Skin Protection	Appropriate protective gloves (e.g., butyl rubber, neoprene) and clothing to prevent skin exposure.	[1][7]
Respiratory Protection	If ventilation is inadequate or for high-concentration work, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1][8]	

Handling Procedures

- Wash hands and any exposed skin thoroughly after handling.[1][8]
- Avoid contact with eyes, skin, and clothing.[1]
- Do not breathe vapor or mist.[1]
- Keep away from heat, sparks, open flames, and other ignition sources.[1]
- Ground and bond containers when transferring material to prevent static discharge.[1]
- Use only non-sparking tools.[1]

Storage Procedures

- Store in a cool, dry, well-ventilated area designated as a flammables area.[1]
- Keep containers tightly closed.[8]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[1]
- Protect from light and moisture.[9]

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol	Citation(s)
Inhalation	Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.	[1]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[1]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1]

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]

- **Specific Hazards:** The vapor is heavier than air and can travel to a source of ignition and flash back.^[1] During a fire, irritating and highly toxic gases such as carbon monoxide and nitrogen oxides may be generated.^[1]
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.^[1]

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment.^[1] Remove all sources of ignition and ensure adequate ventilation.^[1]
- **Environmental Precautions:** Prevent the chemical from entering drains, sewers, or waterways.^[10]
- **Containment and Cleanup:** Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.^[1] Use non-sparking tools for cleanup.^[1]

Toxicological Information

While specific LD50 and LC50 data for **2-Methylpyrrolidine** were not readily available in the consulted resources, the primary toxicological concerns are its corrosive and irritant effects.

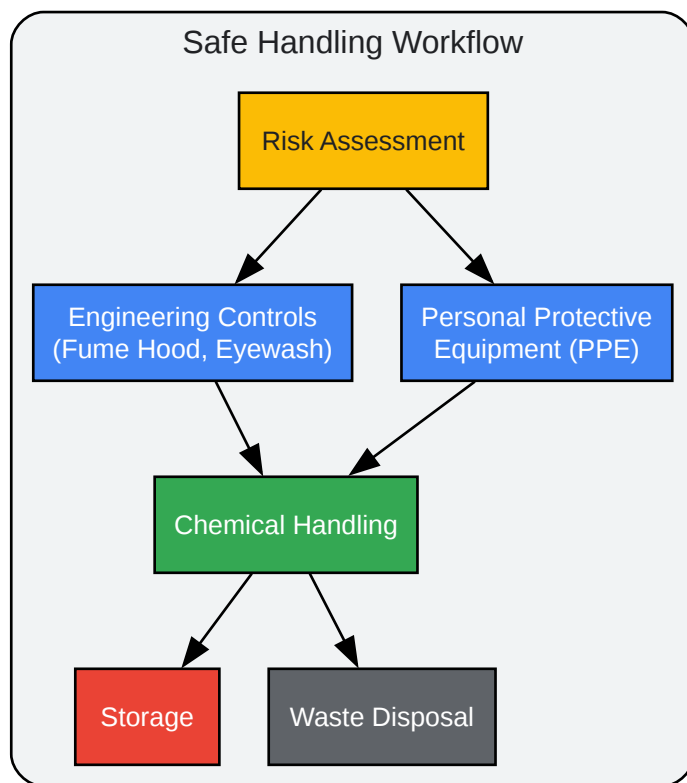
- **Acute Effects:** Causes severe burns to the skin, eyes, and respiratory tract upon contact.^[1] Harmful if swallowed, causing burns to the gastrointestinal tract.^[1]
- **Chronic Effects:** Chronic inhalation and ingestion may lead to effects similar to those of acute exposure.^[1]
- **Carcinogenicity:** Not listed as a carcinogen by ACGIH, IARC, or NTP.^[1]

Disposal Considerations

Disposal of **2-Methylpyrrolidine** and its contaminated materials must be conducted in accordance with all applicable federal, state, and local regulations.^[1] Contact a licensed professional waste disposal service for guidance.

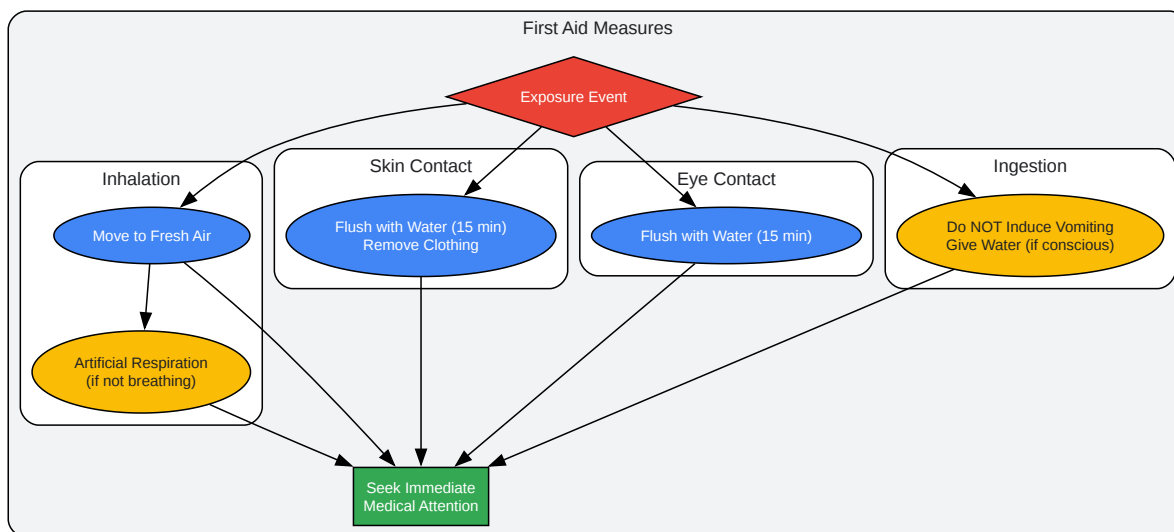
Visualized Workflows

The following diagrams illustrate key safety and emergency workflows.



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Caption: Logical workflow for the safe handling of **2-Methylpyrrolidine**.



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Caption: First aid procedures for different routes of exposure.

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